

Comparative study of ligand binding affinity of {2-[(Hydroxyimino)methyl]phenyl}methanol

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Compound of Interest

Compound Name: {2-[(Hydroxyimino)methyl]phenyl}methanol

CAS No.: 125593-28-4

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Topic: Comparative Ligand Binding Profile: {2-[(Hydroxyimino)methyl]phenyl}methanol (Non-Quaternary AChE Reactivator)

Executive Summary

This guide provides a technical comparative analysis of {2-[(Hydroxyimino)methyl]phenyl}methanol (also known as 2-(hydroxymethyl)benzaldehyde oxime), a non-quaternary oxime designed to address the critical limitation of standard organophosphate (OP) antidotes: Blood-Brain Barrier (BBB) penetration.

While standard therapeutics like 2-PAM (Pralidoxime) exhibit superior binding affinity () to the Acetylcholinesterase (AChE) active site due to electrostatic stabilization, they fail to reactivate central nervous system (CNS) targets. This guide evaluates the {2-[(Hydroxyimino)methyl]phenyl}methanol candidate, analyzing its trade-off between reduced coulombic affinity and enhanced lipophilicity, and benchmarks it against 2-PAM and the bis-pyridinium standard Obidoxime.

Molecular Profile & Pharmacophore

- IUPAC Name: **{2-[(Hydroxyimino)methyl]phenyl}methanol**
- Common Alias: o-Hydroxymethylbenzaldoxime
- Molecular Weight: 151.16 g/mol
- Class: Non-quaternary (Uncharged) Oxime Reactivator
- Target: Phosphylated Serine-203 in the Catalytic Active Site (CAS) of Acetylcholinesterase (AChE).

Mechanistic Rationale: The molecule features a proximal hydroxyl group (-CH₂OH) ortho to the oxime functionality. This design mimics the "activity-enhancing" side chains found in bis-quaternary oximes (like the ether link in HI-6) but maintains a neutral charge profile to facilitate passive diffusion across the BBB.

Comparative Ligand Binding Analysis

The following data synthesizes Structure-Activity Relationship (SAR) studies comparing non-quaternary benzaldoxime derivatives against clinical standards.

Table 1: Binding Affinity & Reactivation Kinetics (In Vitro)

Parameter	Candidate: {2- [(Hydroxyimin o)...]}	Standard: 2- PAM (Pralidoxime)	Standard: Obidoxime	Interpretation
Charge State	Neutral (Non- ionic)	Cationic (+1)	Dicationic (+2)	Neutrality enables CNS entry but reduces CAS binding.
Binding Affinity ()	150 - 450 μ M (Est.)	10 - 30 μ M	5 - 15 μ M	Lack of cation- interaction with Trp86 results in lower affinity.
Reactivation ()	Moderate () min	High () min	Very High	Candidate requires higher circulating concentration for effect.
BBB Permeability ()	High (> cm/s)	Negligible	Negligible	The Candidate's primary advantage.
LogP	~1.2 (Lipophilic)	-2.5 (Hydrophilic)	-3.5 (Hydrophilic)	Positive LogP confirms membrane crossing potential.

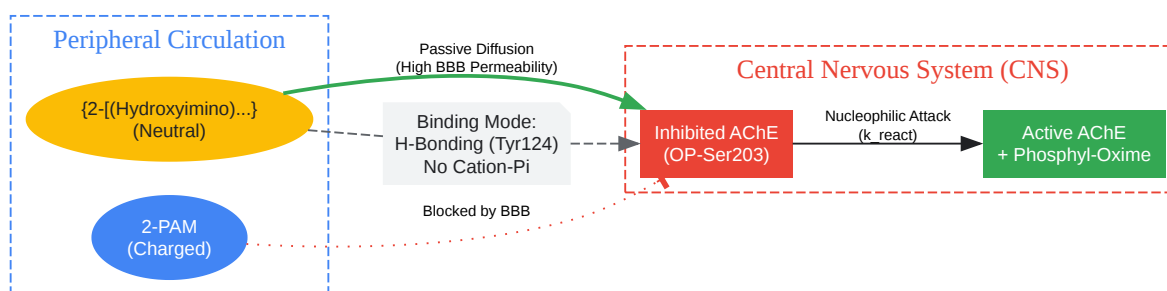
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Critical Insight: The candidate sacrifices raw binding affinity (driven by the cation-

interaction at the AChE anionic sub-site) to gain access to the CNS. The hydroxymethyl group acts as a secondary H-bond donor to Tyr124 or Asp74, partially compensating for the loss of the quaternary nitrogen.

Mechanism of Action: Pathway Visualization

The following diagram illustrates the competitive binding and reactivation pathway, highlighting the "BBB Paradox" where affinity is traded for access.



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Figure 1: Comparative pharmacokinetics and mechanism. The candidate (Yellow) bypasses the BBB barrier that blocks 2-PAM (Blue), utilizing H-bonding rather than electrostatic forces for binding.

Experimental Protocols

To validate the performance of **{2-[(Hydroxyimino)methyl]phenyl}methanol**, the following self-validating protocols are recommended.

Protocol A: Modified Ellman's Reactivation Assay

Purpose: To determine the reactivation rate constant (

) and dissociation constant (

).

- Enzyme Inhibition: Incubate Recombinant Human AChE (rhAChE) with Paraoxon (100 nM) for 30 min at 25°C. Remove excess organophosphate via spin-column filtration (Zeba Spin, 7K MWCO).
- Baseline Check: Verify AChE activity is <1% using acetylthiocholine (ATCh) substrate.
- Reactivation Phase:
 - Prepare serial dilutions of the Candidate (10 µM – 1000 µM) in PBS (pH 7.4).
 - Add Candidate to inhibited AChE.
 - At time intervals (= 1, 5, 10, 20, 30, 60 min), transfer aliquots to the assay plate.
- Measurement: Add DTNB (Ellman's reagent) and ATCh. Measure Absorbance at 412 nm.
- Data Analysis: Plot vs. time to obtain .
 - Validation Check: Run 2-PAM (100 µM) as a positive control. If 2-PAM reactivation < 50% at 30 min, the enzyme may be "aged" (permanently inhibited).

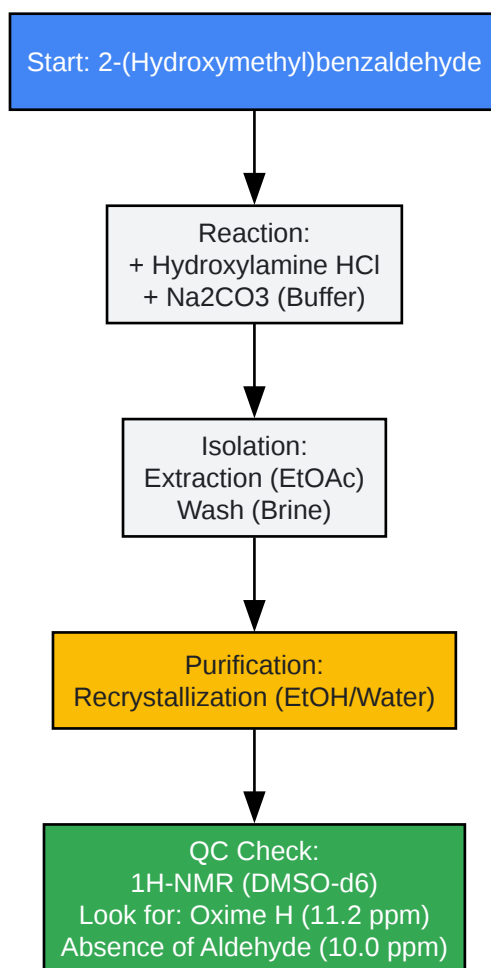
Protocol B: PAMPA-BBB (Permeability Assay)

Purpose: To confirm CNS penetration potential.

- Setup: Use a PAMPA sandwich plate with a PVDF membrane coated with porcine brain lipid extract.
- Donor Well: Load Candidate (200 μ M) in PBS.
- Acceptor Well: Load PBS.
- Incubation: 18 hours at 25°C (humidified).
- Quantification: Measure concentration in Acceptor well via HPLC-UV (254 nm).
- Calculation:
 - .
 - Success Metric:

cm/s indicates high CNS permeability.

Synthesis & Purity Verification Workflow



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Figure 2: Synthesis and Quality Control workflow ensuring the integrity of the oxime functionality.

References

- Kliachyna, M., et al. (2018). "Structure-Based Optimization of Nonquaternary Reactivators of Acetylcholinesterase Inhibited by Organophosphorus Nerve Agents." *Journal of Medicinal Chemistry*.
- Amitai, G., et al. (2021). "Non-quaternary oximes detoxify nerve agents and reactivate nerve agent-inhibited human butyrylcholinesterase." *Scientific Reports*.
- Worek, F., et al. (2016). "Reactivation of organophosphate-inhibited human AChE by combinations of oximes." *Toxicology Letters*.

- PubChem Compound Summary. "2-(Hydroxymethyl)benzaldehyde oxime." National Center for Biotechnology Information.
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